

# Commercial availability and suppliers of 2-(4-Chlorophenyl)benzothiazole

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **2-(4-Chlorophenyl)benzothiazole**

Cat. No.: **B1219517**

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An In-depth Technical Guide to **2-(4-Chlorophenyl)benzothiazole**: Commercial Availability, Synthesis, and Applications

## Introduction

**2-(4-Chlorophenyl)benzothiazole** is a versatile heterocyclic compound that has garnered significant interest within the scientific community. Its unique structure, featuring a benzothiazole core substituted with a 4-chlorophenyl group, makes it a valuable building block in medicinal chemistry and materials science.<sup>[1][2]</sup> This compound serves as a key intermediate in the synthesis of various biologically active molecules and is actively researched for its potential as an anti-cancer and anti-inflammatory agent.<sup>[1]</sup> Furthermore, it has applications in the agrochemical industry as a component in pesticides and herbicides and is used in materials science to enhance the durability of polymers.<sup>[1]</sup> This guide provides a comprehensive overview of its commercial availability, synthesis protocols, and key applications for researchers, scientists, and drug development professionals.

## Physicochemical Properties

A summary of the key physicochemical properties of **2-(4-Chlorophenyl)benzothiazole** is presented below. This data is essential for its handling, characterization, and use in experimental settings.

Property	Value	Reference
CAS Number	6265-91-4	<a href="#">[1]</a>
Molecular Formula	C <sub>13</sub> H <sub>8</sub> CINS	<a href="#">[1]</a>
Molecular Weight	245.72 g/mol	<a href="#">[1]</a>
Appearance	Light yellow to yellow to green powder/crystal	<a href="#">[1]</a>
Melting Point	117-118 °C	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	381.9 °C at 760 mmHg	<a href="#">[4]</a>
Purity	≥ 98% (GC)	<a href="#">[1]</a>
IUPAC Name	2-(4-chlorophenyl)-1,3-benzothiazole	<a href="#">[2]</a> <a href="#">[5]</a>
InChI Key	GEYFXQNOTPBYP-C-UHFFFAOYSA-N	<a href="#">[2]</a> <a href="#">[5]</a>

## Commercial Availability and Suppliers

**2-(4-Chlorophenyl)benzothiazole** is available from various chemical suppliers, typically for research and development purposes. The availability and pricing can vary, and it is often sold in quantities ranging from milligrams to several grams.

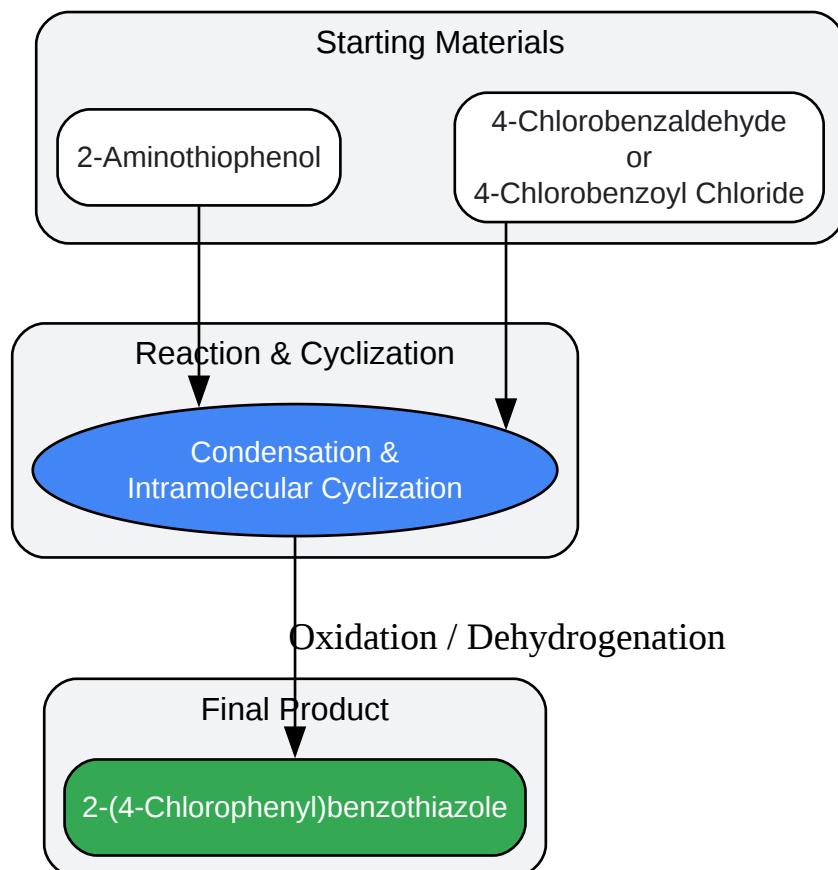
Supplier	Product Number / Catalog No.	Purity	Availability / Notes
Sigma-Aldrich	S718955	Not specified	Sold as "AldrichCPR" for early discovery research. Buyer assumes responsibility to confirm identity and purity. <a href="#">[6]</a>
Chem-Impex	02129	≥ 98% (GC)	Available in 5g quantities, with options for bulk quotes. <a href="#">[1]</a>
Smolecule	S600475	Not specified	In stock for research purposes only. <a href="#">[2]</a>
NINGBO INNO PHARMCHEM CO., LTD.	N/A	Not specified	Manufacturer and supplier based in China. <a href="#">[4]</a>
Henan Allgreen Chemical Co., Ltd	N/A	Not specified	Customized manufacturing and supply. <a href="#">[7]</a>

## Synthesis of 2-(4-Chlorophenyl)benzothiazole

The synthesis of 2-substituted benzothiazoles is a well-established area of organic chemistry. [\[8\]](#)[\[9\]](#) Common methods involve the condensation of 2-aminothiophenol with aldehydes or acyl chlorides.[\[2\]](#)[\[9\]](#)[\[10\]](#)

## General Synthesis Workflow

A general workflow for synthesizing **2-(4-Chlorophenyl)benzothiazole** involves the reaction of 2-aminothiophenol with a 4-chlorophenyl precursor, followed by cyclization and oxidation to form the benzothiazole ring.



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Caption: General workflow for the synthesis of **2-(4-Chlorophenyl)benzothiazole**.

## Detailed Experimental Protocol: Ultrasound-Mediated Synthesis

This protocol describes an efficient and environmentally friendly method for synthesizing **2-(4-Chlorophenyl)benzothiazole** using ultrasonic irradiation, adapted from a procedure for similar derivatives.<sup>[3]</sup> This method is notable for being solvent- and catalyst-free, with a short reaction time.

### Materials:

- 2-Aminothiophenol
- 4-Chlorobenzaldehyde

- Ultrasonic probe irradiator

Procedure:

- In a suitable reaction vessel, mix equimolar amounts of 2-aminothiophenol and 4-chlorobenzaldehyde.
- Introduce the probe of the ultrasonic irradiator into the reaction mixture.
- Irradiate the mixture with ultrasound at room temperature for approximately 20 minutes.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, the resulting solid product is purified. This can be achieved by washing with a suitable solvent (e.g., cold ethanol) and recrystallization to yield pure **2-(4-Chlorophenyl)benzothiazole**.
- The final product can be characterized by IR, <sup>1</sup>H-NMR, and <sup>13</sup>C-NMR spectroscopy to confirm its structure.[\[3\]](#)

## Applications in Research and Drug Development

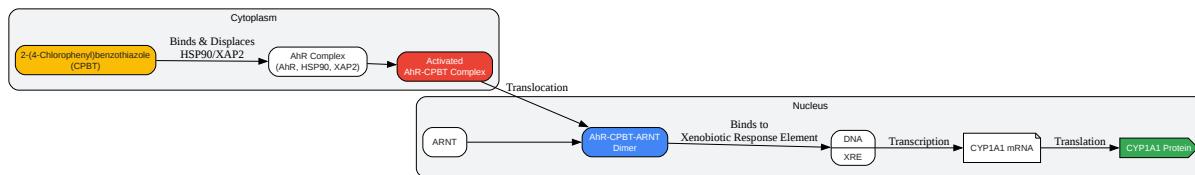
**2-(4-Chlorophenyl)benzothiazole** and its derivatives are recognized for their broad range of biological activities, making them privileged scaffolds in drug discovery.[\[8\]](#)[\[11\]](#)

## Induction of Cytochrome P450 1A1 (CYP1A1)

**2-(4-Chlorophenyl)benzothiazole**, referred to as CPBT in some studies, is a potent inducer of aryl hydrocarbon hydroxylase (AHH) activity, which is primarily mediated by Cytochrome P450 1A1 (CYP1A1).[\[12\]](#) Research has shown that CPBT can induce AHH activity more effectively than the prototypical inducer 2,3,7,8-tetrachlorodibenzo-p-dioxin (TCDD) in certain cell lines. [\[12\]](#) This induction is mediated through the Aryl Hydrocarbon Receptor (AhR) signaling pathway.[\[12\]](#)

## Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

The diagram below illustrates the mechanism by which **2-(4-Chlorophenyl)benzothiazole** induces CYP1A1 expression.



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Caption: The AhR signaling pathway activated by **2-(4-Chlorophenyl)benzothiazole**.

## Anticancer and Other Biological Activities

Benzothiazole derivatives, including those structurally similar to **2-(4-Chlorophenyl)benzothiazole**, exhibit a wide range of pharmacological activities. They are investigated for their potential as:

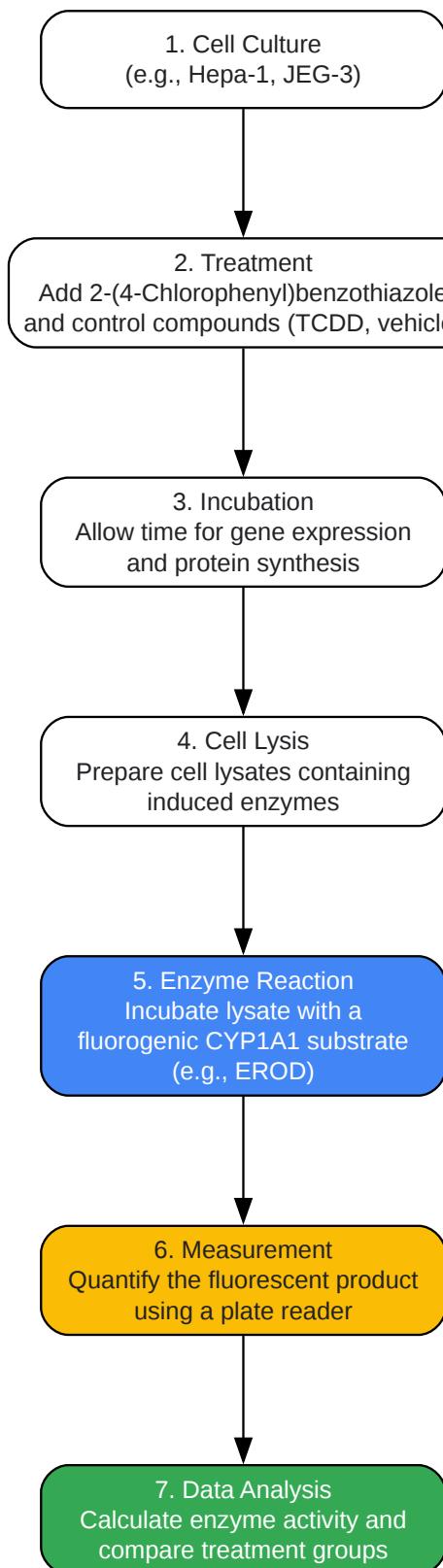
- Anticancer agents: By interacting with various cellular targets and pathways.[2][8][11]
- Antimicrobial and Antifungal agents: Showing efficacy against various pathogens.[8]
- Anti-inflammatory agents: Modulating inflammatory responses.[8]
- Neuroprotective agents: Studied in the context of diseases like Parkinson's and Alzheimer's. [13][14]

## Experimental Protocols for Biological Assays

To evaluate the biological activity of **2-(4-Chlorophenyl)benzothiazole**, specific assays are employed. The following is a representative workflow for an Aryl Hydrocarbon Hydroxylase (AHH) activity assay.

# Workflow for Aryl Hydrocarbon Hydroxylase (AHH) Activity Assay

This workflow outlines the key steps to measure the induction of CYP1A1 enzyme activity in a cell-based assay following treatment with an inducing agent like **2-(4-Chlorophenyl)benzothiazole**.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. Buy 2-(4-Chlorophenyl)benzothiazole | 6265-91-4 [smolecule.com]
- 3. mjas.analisis.com.my [mjas.analisis.com.my]
- 4. nbinno.com [nbino.com]
- 5. 2-(4-Chlorophenyl)benzothiazole | 6265-91-4 [sigmaaldrich.com]
- 6. 2-(4-CHLOROPHENYL)BENZOTHIAZOLE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 7. Customized 2-(4-chlorophenyl)benzothiazole Cas No.6265-91-4 Manufacturers, Suppliers - Good Price - ALLGREEN [allgreenchems.com]
- 8. mdpi.com [mdpi.com]
- 9. Synthesis of Benzothiazole\_Chemicalbook [chemicalbook.com]
- 10. researchgate.net [researchgate.net]
- 11. mdpi.com [mdpi.com]
- 12. 2-(4'-chlorophenyl)benzothiazole is a potent inducer of cytochrome P450IA1 in a human and a mouse cell line. Anomalous correlation between protein and mRNA induction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Synthetic strategies towards benzothiazole-based compounds of therapeutic potency: experimental, investigational and approved drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Discovery of novel 2-(4-(benzyloxy)-5-(hydroxyl) phenyl) benzothiazole derivatives as multifunctional MAO-B inhibitors for the treatment of Parkinson's disease - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Commercial availability and suppliers of 2-(4-Chlorophenyl)benzothiazole]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1219517#commercial-availability-and-suppliers-of-2-4-chlorophenyl-benzothiazole>]

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